

Personal protective equipment for handling 4-(Trifluoromethyl)phenylhydrazine

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)phenylhydrazine

Cat. No.: B1295192

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Essential Safety and Handling Guide for 4-(Trifluoromethyl)phenylhydrazine

This guide provides immediate and essential safety protocols for laboratory professionals handling **4-(Trifluoromethyl)phenylhydrazine**. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Chemical Identifier:

- Synonyms: 1-(4-Trifluoromethylphenyl)hydrazine, p-Trifluoromethylphenylhydrazine
- CAS Number: 368-90-1

Hazard Identification and Personal Protective Equipment (PPE)

4-(Trifluoromethyl)phenylhydrazine is classified as hazardous. It is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It may also cause respiratory irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C7H7F3N2	[9]
Molecular Weight	176.14 g/mol	[9][10]
Melting Point	63-65 °C	[10]
Boiling Point	118-122 °C at 17 mmHg	[10]
Storage Temperature	2-8°C or under -20°C in a freezer	[9][10]
Hazard Statements	H302, H312, H315, H319, H332, H335	[3][5][6][7][8][11][12]
Signal Word	Warning	[2][7][8][10][12]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face	Safety glasses with side-shields or goggles. A face shield may be necessary for larger quantities.[6][10]
Skin	Chemical-resistant gloves (e.g., nitrile rubber). [1][10] Wear appropriate protective clothing to prevent skin exposure.[1][6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced.[1][10]

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Engineering Controls: Always handle **4-(Trifluoromethyl)phenylhydrazine** in a well-ventilated area.[6] For procedures with a risk of aerosol or dust generation, use a certified

chemical fume hood.[2][3] Ensure an eyewash station and safety shower are readily accessible.[1]

- Donning PPE: Before handling, put on all required PPE as specified in the table above.
- Dispensing: Carefully weigh and dispense the chemical, avoiding the generation of dust.[6] Use non-sparking tools.[7]
- During Use: Avoid all personal contact, including inhalation.[6] Do not eat, drink, or smoke in the handling area.[2][6] Keep the container tightly closed when not in use.[2][6]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[2][6] Launder contaminated clothing before reuse.[6]

Spill Response Protocol:

- Immediate Action: Evacuate the area if the spill is large. Alert personnel in the vicinity.
- Containment (Minor Spills): For small dry spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, sealed, and labeled disposal container. [1][3][6]
- Containment (Major Spills): For larger spills, prevent the material from entering drains or waterways.[6]
- Decontamination: After the material is collected, wash the spill area with large amounts of water.[6]
- PPE: Wear full PPE, including respiratory protection, during the entire cleanup process.[6]

Disposal Plan:

All waste, including the chemical itself, contaminated materials (e.g., paper towels, gloves), and empty containers, must be disposed of as hazardous waste.

- Waste Collection: Place all waste materials in a clearly labeled, sealed container.

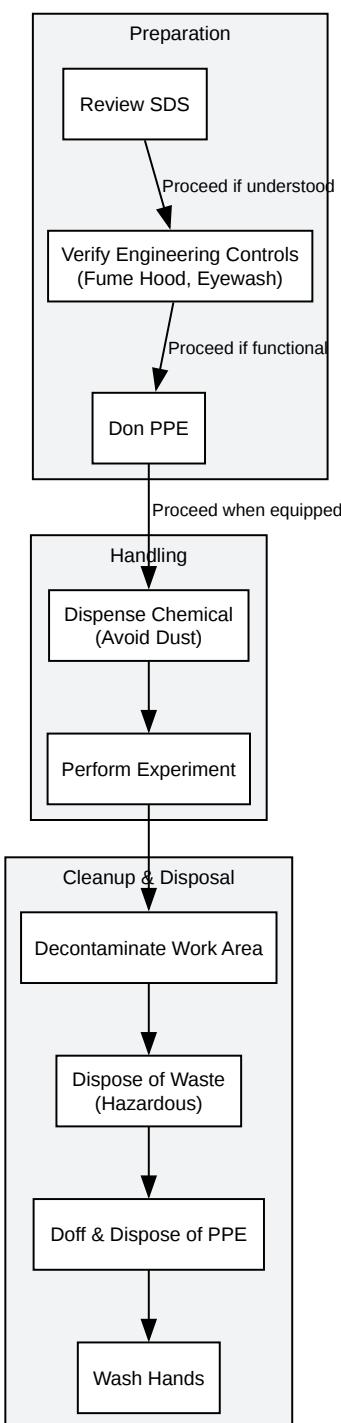
- Disposal: Dispose of the waste container through an authorized hazardous or special waste collection point, in accordance with local, state, and federal regulations.[2][6] Do not dispose of it down the drain.

Emergency First Aid Procedures

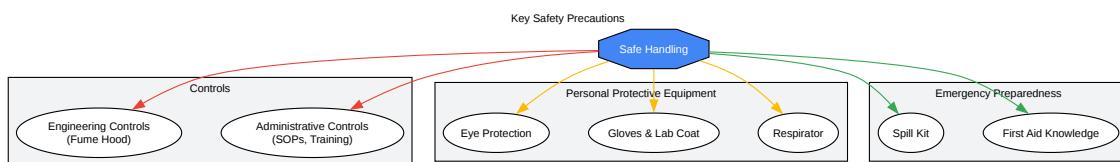
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[2][6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical attention if irritation occurs or persists.[6]
Inhalation	Move the victim to fresh air immediately.[1][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][7] Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting.[2][3] Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately.[2][3][6]

Diagrams:

Safe Handling Workflow for 4-(Trifluoromethyl)phenylhydrazine

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Caption: Workflow for safely handling **4-(Trifluoromethyl)phenylhydrazine**.

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Caption: Logical relationship of key safety precautions.

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